

Diethylsulfamoyl Chloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diethylsulfamoyl chloride*

CAS No.: 20588-68-5

Cat. No.: B1312604

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This technical guide provides a detailed overview of the chemical properties, structure, and reactivity of **diethylsulfamoyl chloride**, a key reagent in synthetic chemistry, particularly in the development of novel therapeutic agents. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Identity and Physical Properties

Diethylsulfamoyl chloride, with the CAS number 824-84-0, is a reactive organosulfur compound. Its molecular formula is $C_4H_{10}ClNO_2S$, and it has a molecular weight of 171.65 g/mol. The chemical structure and key properties are summarized below.



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Molecular Structure and Spectroscopic Data

The structure of **diethylsulfamoyl chloride** features a central sulfur atom bonded to two oxygen atoms, a chlorine atom, and a diethylamino group. The tetrahedral geometry around the sulfur atom is crucial for its reactivity.

While specific experimental spectroscopic data for **diethylsulfamoyl chloride** is not readily available in the public domain, the expected spectral characteristics can be inferred from its structure and comparison with analogous compounds like dimethylsulfamoyl chloride.

- **¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show a quartet corresponding to the methylene protons (-CH₂-) of the ethyl groups and a triplet for the methyl protons (-CH₃). The chemical shifts would be influenced by the electron-withdrawing sulfamoyl chloride group.
- **¹³C NMR Spectroscopy:** The carbon NMR spectrum should exhibit two distinct signals corresponding to the methylene and methyl carbons of the ethyl groups.
- **Infrared (IR) Spectroscopy:** The IR spectrum is expected to show strong characteristic absorption bands for the S=O stretching vibrations (typically in the region of 1350-1170 cm⁻¹) and the S-Cl bond.
- **Mass Spectrometry:** The mass spectrum would show the molecular ion peak and fragmentation patterns corresponding to the loss of the chlorine atom and parts of the diethylamino group.

Reactivity and Chemical Properties

Diethylsulfamoyl chloride is a reactive electrophile, primarily due to the electron-withdrawing nature of the sulfonyl group and the presence of a good leaving group (chloride). Its reactivity is central to its utility in organic synthesis.

Key Reactions:

- **Sulfonamide Formation:** The most significant reaction of **diethylsulfamoyl chloride** is its reaction with primary and secondary amines to form the corresponding N,N-diethylsulfonamides. This reaction is fundamental in the synthesis of a wide array of biologically active molecules.
- **Hydrolysis:** Like other sulfamoyl chlorides, the diethyl derivative is susceptible to hydrolysis. It reacts with water to produce diethylamine and sulfuric acid. Kinetic studies have shown that **diethylsulfamoyl chloride** hydrolyzes faster than its dimethyl analog. This highlights the influence of the ethyl groups on the reactivity at the sulfur center.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **diethylsulfamoyl chloride** is not widely published, a general procedure for the synthesis of dialkylsulfamoyl chlorides can be adapted.

General Synthesis of Dialkylsulfamoyl Chlorides:

The synthesis typically involves the reaction of the corresponding dialkylamine with sulfonyl chloride. The reaction is usually carried out in an inert solvent at low temperatures to control the exothermic reaction.



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Purification:

The crude product is typically purified by distillation under reduced pressure to obtain the pure dialkylsulfamoyl chloride.

Applications in Drug Development

The sulfamoyl group is a critical pharmacophore in a variety of drugs. **Diethylsulfamoyl chloride** serves as a key building block for introducing the N,N-diethylsulfamoyl moiety into potential drug candidates. This functional group can influence the compound's solubility, lipophilicity, and ability to interact with biological targets.



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Safety and Handling

Diethylsulfamoyl chloride is a reactive and corrosive compound and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is sensitive to moisture and should be stored in a dry, inert atmosphere. Personal protective equipment, including gloves, safety goggles, and a lab coat, is essential when handling this chemical.

Disclaimer: This document is for informational purposes only and does not constitute a warranty of any kind. Users should consult the relevant safety data sheets (SDS) and conduct their own risk assessments before handling **diethylsulfamoyl chloride**.

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